

# Mjn228 Experimental Protocol for Cell Culture: Application Notes

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## Compound of Interest

Compound Name: Mjn228

Cat. No.: B15574735

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## Introduction

**Mjn228** is a small molecule inhibitor of the lipid-binding protein Nucleobindin-1 (NUCB1), with a reported IC<sub>50</sub> of 3.3  $\mu$ M.[1] NUCB1 is a multifunctional calcium-binding protein with roles in Golgi calcium homeostasis, G protein signaling, and the unfolded protein response.[2][3] As an inhibitor of NUCB1, **Mjn228** has been shown to disrupt multiple lipid pathways.[1] Notably, knockdown of NUCB1 in A549 cells results in elevated levels of N-acyl ethanolamines (NAEs), including anandamide (AEA) and oleoylethanolamine (OEA).[1] These application notes provide detailed protocols for the use of **Mjn228** in cell culture to investigate its effects on cellular signaling and lipid metabolism.

## Data Presentation

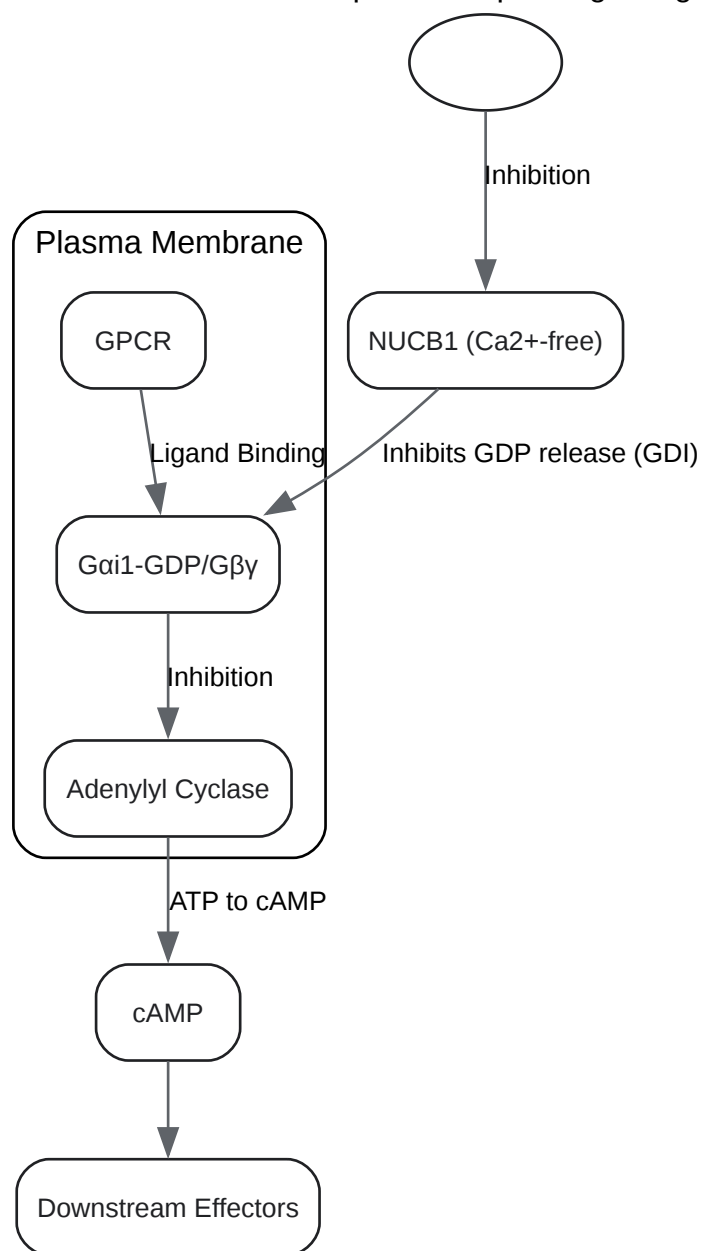
The following table summarizes the known quantitative data for **Mjn228**. It is recommended to perform a dose-response curve to determine the optimal concentration for your specific cell line and experimental conditions.

Parameter	Value	Cell Line	Source
IC <sub>50</sub>	3.3 $\mu$ M	-	[1]
Effective Concentration	25 $\mu$ M	Neuro2a	[1]

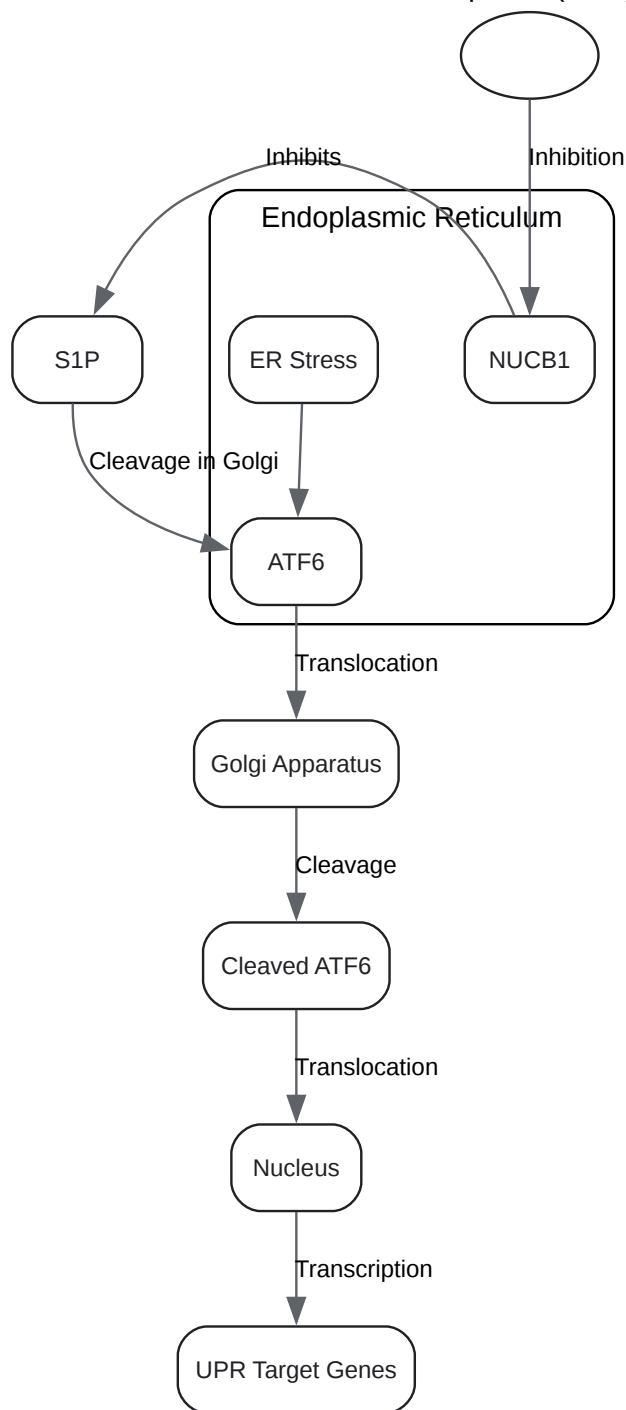
## Signaling Pathways

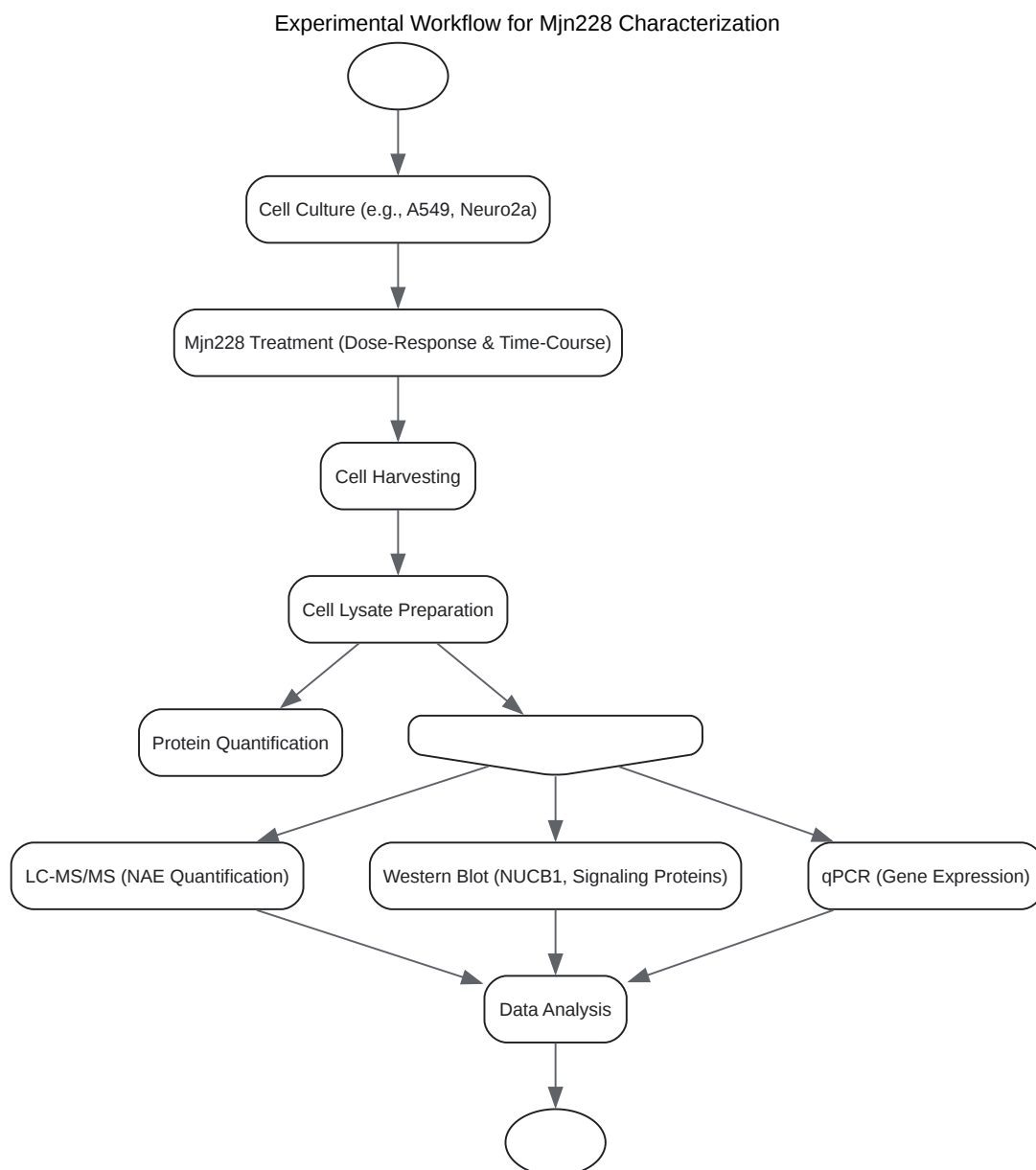
NUCB1 is involved in multiple signaling pathways. The diagrams below illustrate two key pathways influenced by NUCB1, which can be modulated by **Mjn228**.

## NUCB1 in G-Protein Coupled Receptor Signaling



## NUCB1 in the Unfolded Protein Response (UPR)





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## References

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- 2. Gene - NUCB1 [maayanlab.cloud]
- 3. genecards.org [genecards.org]
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